

N-Methyldioctylamine: A Comprehensive Safety and Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyldioctylamine*

Cat. No.: *B1208299*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and toxicological profile of **N-Methyldioctylamine** (CAS No. 4455-26-9). The information is compiled from various safety data sheets and scientific resources to assist researchers and professionals in its safe application and management.

Chemical and Physical Properties

N-Methyldioctylamine is a tertiary amine characterized as a clear, colorless to slightly yellow liquid.^{[1][2]} It serves as an intermediate in the synthesis of various compounds, including fungicides and surfactants.^{[2][3][4]}

Property	Value	Source
Molecular Formula	C17H37N	[2][3]
Molecular Weight	255.48 g/mol	[2][3]
Appearance	Clear colourless to yellow liquid/oil	[1][4]
Density	0.793 g/mL at 25 °C	[2][3]
Melting Point	-30.1 °C	[2][3]
Boiling Point	162-165 °C at 15 mmHg	[2][3]
Flash Point	118 °C	[3][4]
Vapor Pressure	0.00168 mmHg at 25 °C	[3][4]
Refractive Index	n _{20/D} 1.4424	[2][3]
Solubility	Soluble in Dichloromethane	[1][4]



Hazard Identification and Classification

N-Methyldioctylamine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life

Signal Word: Warning

Hazard Pictograms:

-  alt text
-  alt text

Toxicological Profile

N-Methyldioctylamine is a severe skin irritant.[1][5] Inhalation may cause respiratory irritation.[6][7] It is also known to cause serious eye irritation.[6][7]

Endpoint	Result
Skin Irritation	Causes skin irritation (Category 2)[6][7]
Eye Irritation	Causes serious eye irritation (Category 2)[6][7]
Respiratory Irritation	May cause respiratory irritation (Category 3)[6][7]
Aquatic Toxicity	Very toxic to aquatic life (Acute, Category 1)[6][7]

Experimental Protocols

While specific experimental data for **N-Methyldioctylamine** is not publicly available, the following are summaries of standard OECD guidelines used to assess the hazards identified.

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.[1][8][9]

- Preparation: Reconstructed human epidermis tissues are pre-incubated.
- Application: The test chemical (**N-Methyldioctylamine**) is applied topically to the tissue surface. A negative control (e.g., sterile water) and a positive control (e.g., 5% SDS) are used concurrently.[8]

- Incubation: The treated tissues are incubated for a defined period (e.g., 60 minutes).[8]
- Post-Incubation: The chemical is removed by washing, and the tissues are transferred to a fresh medium for a recovery period (e.g., 42 hours).[8]
- Viability Assessment: Cell viability is determined using a colorimetric assay, such as the MTT assay. The amount of formazan produced is proportional to the number of viable cells.[8]
- Classification: A substance is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.[1][8]

Eye Irritation Testing (Based on OECD Guideline 492)

This in vitro method utilizes a reconstructed human cornea-like epithelium (RhCE) model.[4]

- Preparation: The RhCE tissues are equilibrated in a maintenance medium.
- Application: The test substance is applied to the epithelial surface of the tissue.
- Exposure and Rinsing: After a defined exposure time, the test substance is thoroughly rinsed from the tissue surface.
- Post-Exposure Incubation: The tissues are incubated in a fresh medium for a specified post-exposure period.
- Viability Assessment: Tissue viability is measured using the MTT assay.
- Classification: Chemicals that reduce the mean tissue viability below a defined threshold (e.g., $\leq 60\%$) are classified as eye irritants.

Aquatic Toxicity Testing (Based on OECD Guideline 202, Daphnia sp. Acute Immobilisation Test)

This test assesses the acute toxicity of a substance to aquatic invertebrates.[10]

- Test Organism: Young, healthy *Daphnia magna* (water fleas) are used.[10]

- Exposure: Daphnids are exposed to a range of concentrations of the test substance in water for a 48-hour period.[\[10\]](#)
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 (the concentration that causes immobilization in 50% of the daphnids) is determined.[\[10\]](#)

Safety and Handling

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[6\]](#)
- Skin Protection: Wear suitable protective clothing and gloves.[\[6\]](#)
- Respiratory Protection: If vapors or mists are generated, use a respirator with an appropriate filter.[\[6\]](#)

First Aid Measures

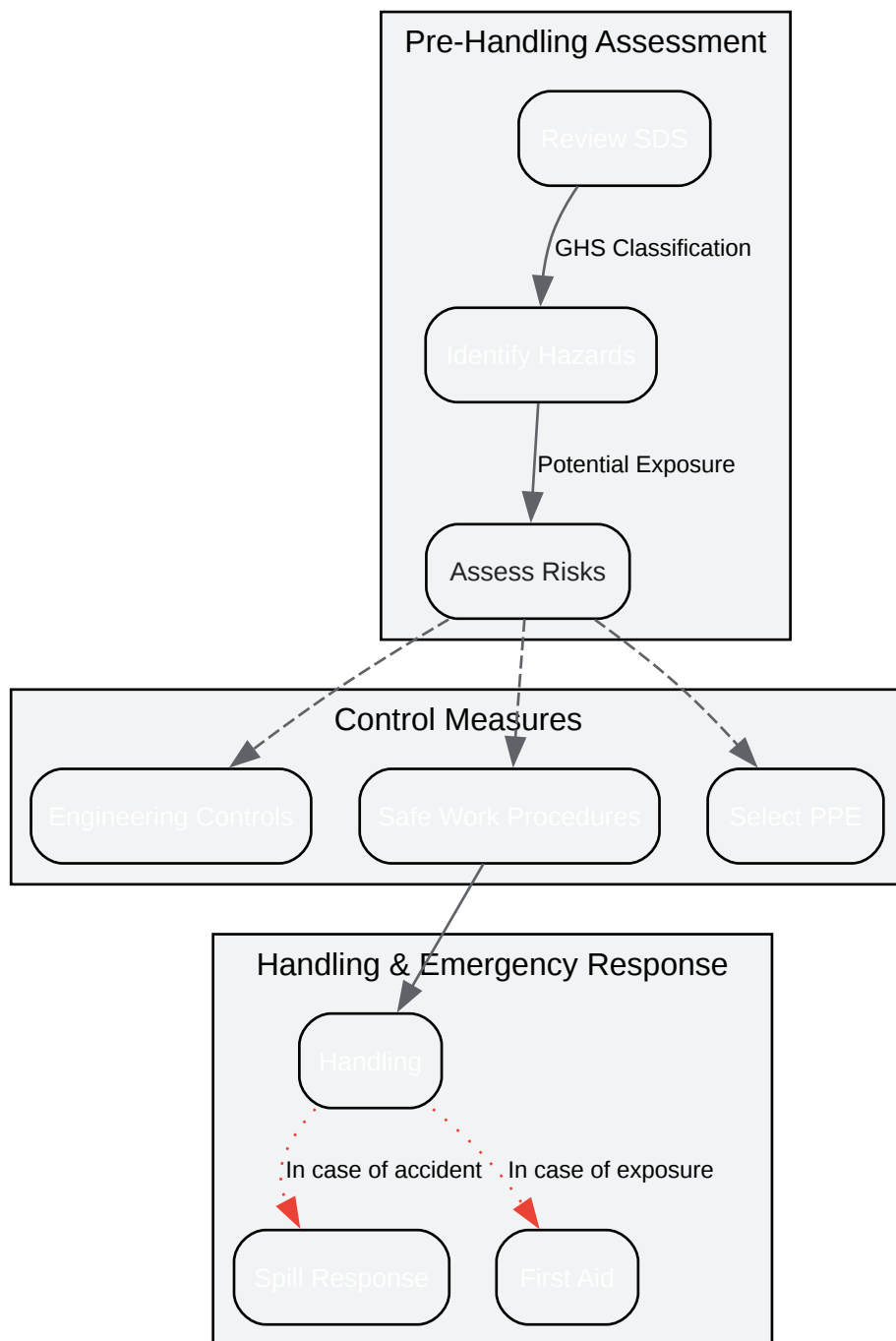
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[6\]](#)
- After Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing.[\[6\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[6\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[6\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[11\]](#) Use only in well-ventilated areas.[\[6\]](#)
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[\[6\]](#) Keep away from incompatible materials such as strong oxidizing agents and acids.[\[11\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **N-Methyldioctylamine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **N-Methyldioctylamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uniube.br [uniube.br]
- 2. N-Methyldioctylamine | 4455-26-9 [chemicalbook.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. criver.com [criver.com]
- 5. N-Methyl-N-octyl-1-octanamine - Hazardous Agents | Haz-Map [haz-map.com]
- 6. tandfonline.com [tandfonline.com]
- 7. echemi.com [echemi.com]
- 8. x-cellr8.com [x-cellr8.com]
- 9. oecd.org [oecd.org]
- 10. Ecotoxicity risk assessment of amines used in 'switchable water' and CO₂-capturing processes - Environmental Science: Processes & Impacts (RSC Publishing)
DOI:10.1039/D4EM00657G [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N-Methyldioctylamine: A Comprehensive Safety and Technical Review]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b1208299#n-methyldioctylamine-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com